

Personal protective equipment for handling 2-Amino-4-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-4-nitrophenol

Cat. No.: B125904

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Essential Safety and Handling Guide for 2-Amino-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Amino-4-nitrophenol**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Personal Protective Equipment (PPE) and Safety Data

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **2-Amino-4-nitrophenol**. The following table summarizes key safety data and recommended PPE.

Parameter	Value/Recommendation	Citation
CAS Number	99-57-0	
Molecular Formula	C ₆ H ₆ N ₂ O ₃	
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause an allergic skin reaction. May cause respiratory irritation. Suspected of causing genetic defects.	[1]
Signal Word	Warning	[2]
Eye Protection	Chemical safety goggles or a face shield.	[3]
Skin Protection	Chemical-resistant gloves (Nitrile for incidental contact; Neoprene or Butyl rubber for extended contact). A lab coat or other protective clothing should be worn.	[1][4][5]
Respiratory Protection	A NIOSH-approved respirator with appropriate particulate filters (N95 or higher) should be used when handling the powder outside of a chemical fume hood.	[2][4]
Glove Material Recommendation	No specific breakthrough time data is available for 2-Amino-4-nitrophenol. For incidental contact, nitrile gloves are recommended. For extended contact or immersion, neoprene or butyl rubber gloves are advised based on their general resistance to	[5][6]

phenols and aromatic compounds. It is crucial to inspect gloves for any signs of degradation and to replace them immediately if contamination is suspected.

Caption: Summary of key safety data and recommended Personal Protective Equipment for handling **2-Amino-4-nitrophenol**.

Experimental Protocols: Safe Handling and Disposal

Strict adherence to the following protocols is mandatory to ensure the safe handling and disposal of **2-Amino-4-nitrophenol**.

PPE Donning and Doffing Procedure

A meticulous procedure for putting on and taking off PPE is vital to prevent cross-contamination.

Donning Sequence:

- Lab Coat: Put on a clean, buttoned lab coat.
- Respirator: If required, perform a fit check and don the respirator.
- Eye Protection: Put on safety goggles or a face shield.
- Gloves: Don the appropriate chemical-resistant gloves, ensuring they overlap the cuffs of the lab coat.

Doffing Sequence:

- Gloves: Remove gloves using a technique that avoids touching the outside of the glove with bare hands. Dispose of them in a designated hazardous waste container.
- Lab Coat: Remove the lab coat by folding it inward and place it in a designated laundry container or disposal bag.

- Eye Protection: Remove eye protection.
- Respirator: If worn, remove the respirator.
- Hand Washing: Wash hands thoroughly with soap and water.

Chemical Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^[1] The work area must be well-ventilated, preferably within a chemical fume hood.^[3]
- Weighing and Transfer: Handle solid **2-Amino-4-nitrophenol** in a fume hood to avoid inhalation of dust.^[7] Use a scoop or spatula for transfers. Avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Spill Management: In the event of a spill, evacuate the area and remove all sources of ignition.^[8] For small spills, dampen the solid material with 60-70% ethanol and carefully transfer it to a sealed container for disposal.^[8] The spill area should then be cleaned with a soap and water solution.^[8]

Disposal Plan

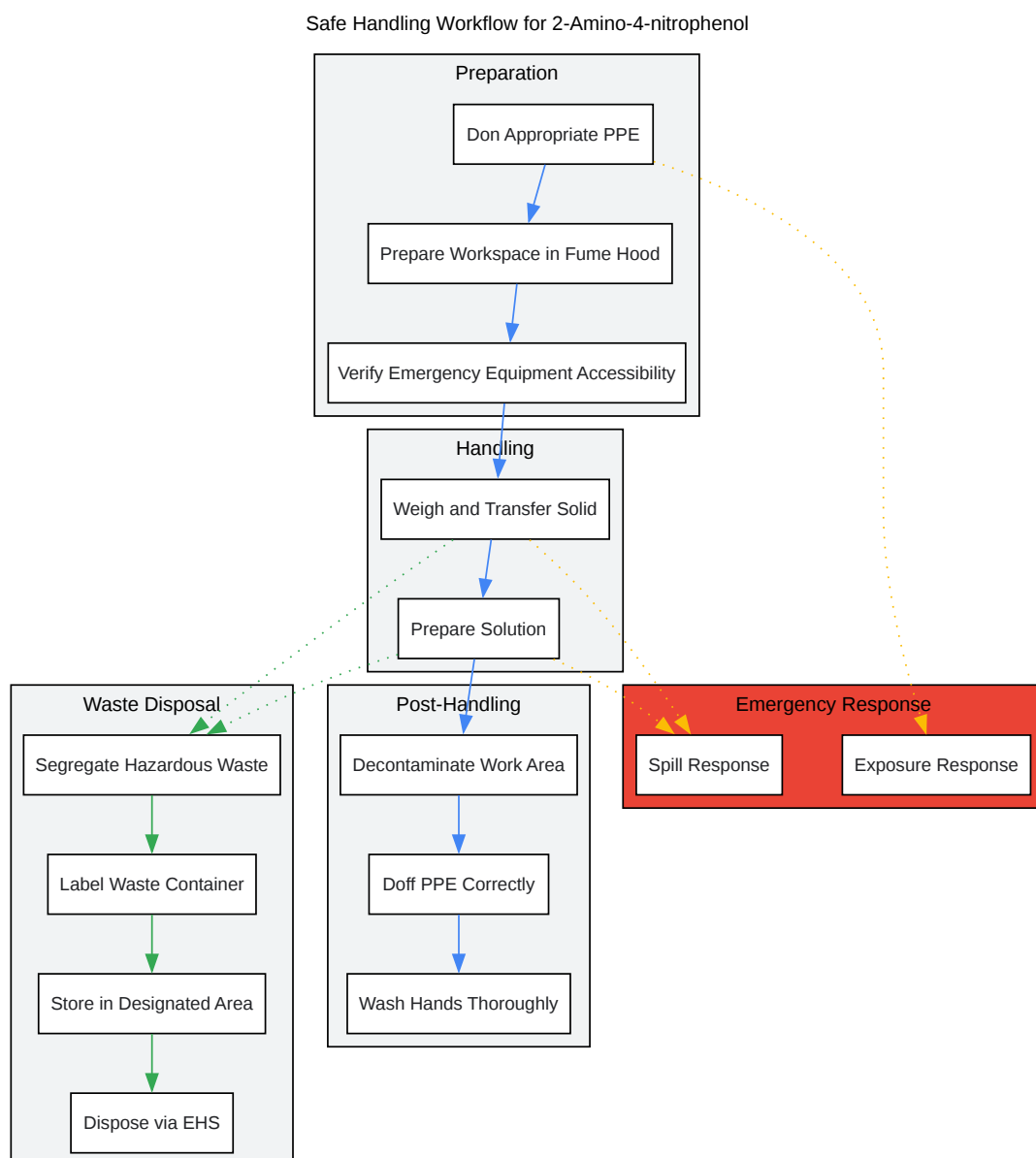
All waste containing **2-Amino-4-nitrophenol** must be treated as hazardous waste.

- Waste Segregation: Collect all solid waste (e.g., contaminated gloves, weighing paper) and liquid waste in separate, clearly labeled, and sealed containers.
- Container Labeling: Label waste containers with "Hazardous Waste" and the full chemical name: "**2-Amino-4-nitrophenol**".
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal

company.^[1] Incineration is a recommended disposal method for nitrophenols.^[9]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Amino-4-nitrophenol**.



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Caption: A logical workflow for the safe handling of **2-Amino-4-nitrophenol**.

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